

# hexyl crotonate perfume blending pear pineapple notes

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

Cat. No.: S749177

[Get Quote](#)

## Chemical & Olfactory Profile of Hexyl Crotonate

**Hexyl crotonate** is a synthetic ester produced through the esterification of hexanol and crotonic acid [1]. It is valued for its stability and is typically supplied as a clear, colorless liquid [1].

Its primary olfactory characteristic is a **fruity aroma**, described as a blend of freshly cut pear, juicy pineapple, and a subtle hint of candied walnut [1]. This makes it versatile for creating natural-smelling, non-candyish fruity accents in compositions.

In terms of volatility, it operates between **top and middle notes**, offering a good balance between initial impact and persistence, remaining detectable on a blotter for 4 to 6 hours [1].

## Performance Data & Odor Thresholds

The table below summarizes key quantitative data for **hexyl crotonate** and related aroma compounds found in natural pear and pineapple, which are relevant for creating realistic accords.

**Table 1: Characteristic Aroma Compounds in Pear, Pineapple, and Hexyl Crotonate**

Compound Name	Odor Description	Odor Threshold (µg/kg)	Reported OAV / Impact	Natural Occurrence
Hexyl Crotonate	Pear, Pineapple, Walnut [1]	Information Not Found	Used at 0.2% - 5% in formulas [1]	Synthetic [1]
Ethyl 2-Methylbutanoate	Fruity [2]	0.006 [2]	OAV: 1693.33 (Pulp) [2]	Pineapple Pulp [2]
Ethyl Hexanoate	Fruity [2]	0.76 [2]	OAV: 139.75 (Pulp) [2]	Pineapple Pulp [2]
Ethyl Butanoate	Fruity [2]	1 [2]	OAV: 6.09 (Pulp) [2]	Pineapple Pulp [2]
DMHF (Furaneol)	Sweet, Caramel [2]	0.03 [2]	OAV: 106.33 (Pulp) [2]	Pineapple Pulp [2]
Esters (e.g., Hexyl Acetate)	Fruity [3]	Varies by compound	Key aroma class in pear [3]	Pear Fruit [3]

**Abbreviation:** OAV, Odor Activity Value. A higher OAV indicates a greater impact on the overall aroma.

## Experimental Protocol for Application & Blending

This protocol provides a standardized methodology for evaluating and incorporating **hexyl crotonate** into fragrance formulations.

### 1. Material Preparation and Safety

- **Source:** Obtain high-purity **hexyl crotonate** from a reputable supplier [1].
- **Primary Dilution:** For safe handling and accurate organoleptic evaluation, prepare a **10% (w/w) stock solution** in a suitable solvent such as dipropylene glycol (DPG) or perfumer's alcohol [1].
- **Safety:** Wear appropriate personal protective equipment (PPE), including nitrile gloves and safety glasses. Always work in a well-ventilated space [1].

### 2. Organoleptic Evaluation

- **Method:** Use odor testing blotters or scent strips.
- **Procedure:** Dip the blotter into the 10% stock solution. Evaluate the scent profile at regular intervals (e.g., 0 min, 30 min, 1 hr, 2 hr, 4 hr, 6 hr) to assess its evolution and longevity [1].
- **Documentation:** Record the intensity and character of the pear, pineapple, and walnut nuances over time.

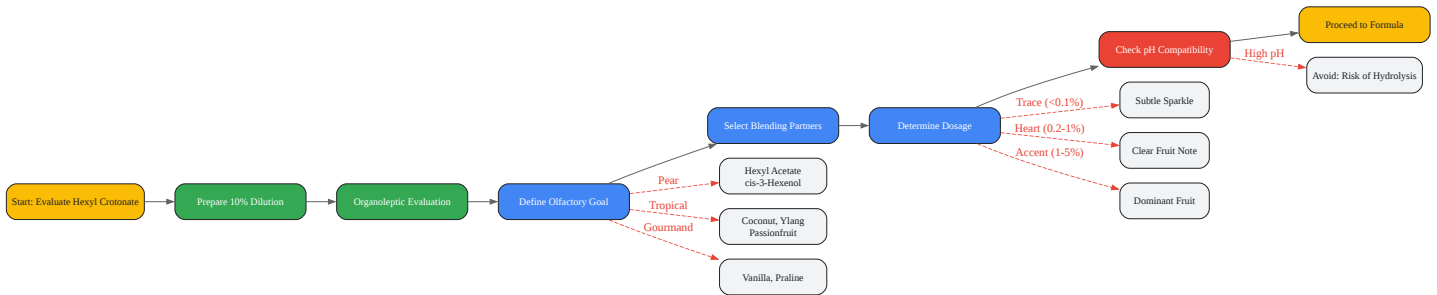
### 3. Formulation & Blending

- **Dosage Guidance:**
  - **Trace (<0.1%):** Adds a subtle fruity sparkle to top notes [1].
  - **Typical (0.2%-1%):** Provides a clear pear-pineapple heart note; this is the common range for fine fragrance [1].
  - **High (1%-5%):** Creates a dominant fruity accent in functional products like shampoos and candles [1].
- **Accord Building:**
  - **For a Pear Accord:** Blend **hexyl crotonate** with **hexyl acetate** and **cis-3-hexenol** for a fresh, green fruity effect [1].
  - **For a Tropical Pineapple Accord:** Combine with materials like **coconut**, **passionfruit**, or **ylang-ylang** [1].
  - **For Complexity:** Its inherent walnut note allows it to bridge into **gourmand accords** with **vanilla** or **praline** [1].

### 4. Stability & Compatibility Testing

- **pH Sensitivity:** Avoid using **hexyl crotonate** in high-pH (alkaline) formulations, such as some cleaning products, as ester bonds can hydrolyze, degrading the scent [1].
- **Standard Tests:** Incorporate the material into the final product base and subject it to standard stability tests (e.g., storage at elevated temperatures, light exposure) to assess any changes in odor, color, or clarity.

The following diagram illustrates the decision-making workflow for using **hexyl crotonate** in a formulation, from initial evaluation to final compatibility checks.



[Click to download full resolution via product page](#)

## Summary

**Hexyl crotonate** is a versatile and effective material for introducing a natural pear-pineapple character with good persistence. Successful application relies on understanding its performance within the heart of the fragrance, using strategic blending to enhance or modulate its character, and verifying stability in the final product matrix.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. : The Complete Guide To This Aroma Chemical... Hexyl Crotonate [glooshi.com]
2. Characteristic Aroma Compounds from Different Pineapple Parts - PMC [pmc.ncbi.nlm.nih.gov]
3. Metabolome and transcriptome profiling revealed the enhanced... [bmcplantbiol.biomedcentral.com]

To cite this document: Smolecule. [hexyl crotonate perfume blending pear pineapple notes].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b749177#hexyl-crotonate-perfume-blending-pear-pineapple-notes>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)